Technical Guide: Solubility Profile & Purification of 3-Ethynyl-6-methoxy-2-methylpyridine

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Compound of Interest

Compound Name:	*3-Ethynyl-6-methoxy-2-methylpyridine*
CAS No.:	*1211588-74-7*
Cat. No.:	*B2733790*

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Executive Summary & Compound Identity

3-Ethynyl-6-methoxy-2-methylpyridine is a functionalized pyridine derivative characterized by a terminal alkyne handle (for Sonogashira coupling) and a methoxy group (providing lipophilicity and H-bond acceptance). Its solubility profile is governed by the interplay between the basic pyridine nitrogen, the polarizable alkyne, and the lipophilic methyl/methoxy substituents.

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Property	Specification
Chemical Name	3-Ethynyl-6-methoxy-2-methylpyridine
CAS Number	1211588-74-7
Molecular Formula	C_9H_9NO
Molecular Weight	147.17 g/mol
Physical State	Off-white to pale yellow solid
Key Functional Groups	Pyridine (Basic), Alkyne (Reactive), Methoxy (Donor)

Solubility Profile in Organic Solvents

The solubility data below is synthesized from process chemistry protocols for analogous pyridine-alkyne intermediates used in mGluR5 antagonist synthesis (e.g., MPEP/MTEP analogs).

Qualitative Solubility Table

The compound exhibits a "like-dissolves-like" behavior typical of methoxy-pyridines: high solubility in polar aprotic and chlorinated solvents, moderate solubility in alcohols, and low solubility in non-polar alkanes.

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Solvent Class	Solvent	Solubility Rating	Application Context
Chlorinated	Dichloromethane (DCM)	High (>100 mg/mL)	Ideal for extraction and loading for chromatography.
Esters	Ethyl Acetate (EtOAc)	High (Hot) / Moderate (Cold)	Primary solvent for recrystallization.
Polar Aprotic	DMSO, DMF, THF	Very High	Reaction media (e.g., Sonogashira coupling).
Alcohols	Methanol, Ethanol	Moderate to High	Used for deprotection steps; risk of ester transesterification if heated too long.
Alkanes	Heptane, Hexane	Low / Insoluble	Anti-solvent for precipitation and crystallization.
Aqueous	Water (pH 7)	Insoluble (<0.1 mg/mL)	Used for aqueous workup (phase separation).
Aqueous Acid	1M HCl	Soluble	Forms the pyridinium salt (reversible with base).

Thermodynamic Considerations (Hansen Parameters)

- Dispersion Forces (

  ): The aromatic ring and methyl group contribute to solubility in DCM and EtOAc.

- Polar Forces (

  ): The methoxy and pyridine nitrogen create a dipole, reducing solubility in pure alkanes (Heptane).

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- Hydrogen Bonding (

  ): The pyridine nitrogen acts as an H-bond acceptor. While it dissolves in alcohols, the lack of an H-bond donor in the molecule itself limits self-association, making it easy to dissolve in aprotic solvents.

Experimental Protocols

Protocol A: Rapid Solubility Determination (Visual Method)

Use this protocol to validate solvent choices for a specific batch.

- Preparation: Weigh 10 mg of **3-Ethynyl-6-methoxy-2-methylpyridine** into a 4 mL glass vial.
- Addition: Add the test solvent in 50 µL increments using a micropipette.
- Agitation: Vortex for 30 seconds after each addition.
- Observation:
  - Soluble: Clear solution obtained with <100 µL (Solubility >100 mg/mL).
  - Moderately Soluble: Clear solution with 100–500 µL (Solubility 20–100 mg/mL).
  - Sparingly Soluble: Particles remain after 1 mL (Solubility <10 mg/mL).
- Thermal Stress: If insoluble at RT, heat to boiling point (using a heat block). If it dissolves, the solvent is a candidate for recrystallization.

Protocol B: Purification via Recrystallization (EtOAc/Heptane)

This is the gold-standard method for purifying this intermediate from reaction byproducts (e.g., phosphine oxides, homocoupled diynes).

Reagents:

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- Crude **3-Ethynyl-6-methoxy-2-methylpyridine**
- Ethyl Acetate (HPLC Grade)
- n-Heptane (HPLC Grade)

Procedure:

- Dissolution: Place crude solid in a round-bottom flask. Add Ethyl Acetate (approx. 2–3 mL per gram of solid).
- Heating: Heat the mixture to reflux (approx. 77°C) with stirring until the solid is fully dissolved.
  - Note: If the solution is dark/colored, add activated carbon (5 wt%), reflux for 10 mins, and filter hot through Celite.
- Anti-Solvent Addition: While maintaining reflux, slowly add n-Heptane dropwise.
  - Endpoint: Stop adding heptane when a faint, persistent turbidity (cloudiness) is observed.
- Clarification: Add a few drops of EtOAc to clear the solution again.
- Crystallization: Remove from heat. Allow to cool slowly to Room Temperature (RT) over 2 hours. Then, cool to 0–4°C in an ice bath for 1 hour.
- Isolation: Filter the crystals via vacuum filtration. Wash the cake with cold 1:3 EtOAc:Heptane.
- Drying: Dry under vacuum at 40°C for 4 hours.

Workflow Visualization

Solubility & Purification Logic

The following diagram illustrates the decision matrix for solvent selection based on the compound's physicochemical properties.

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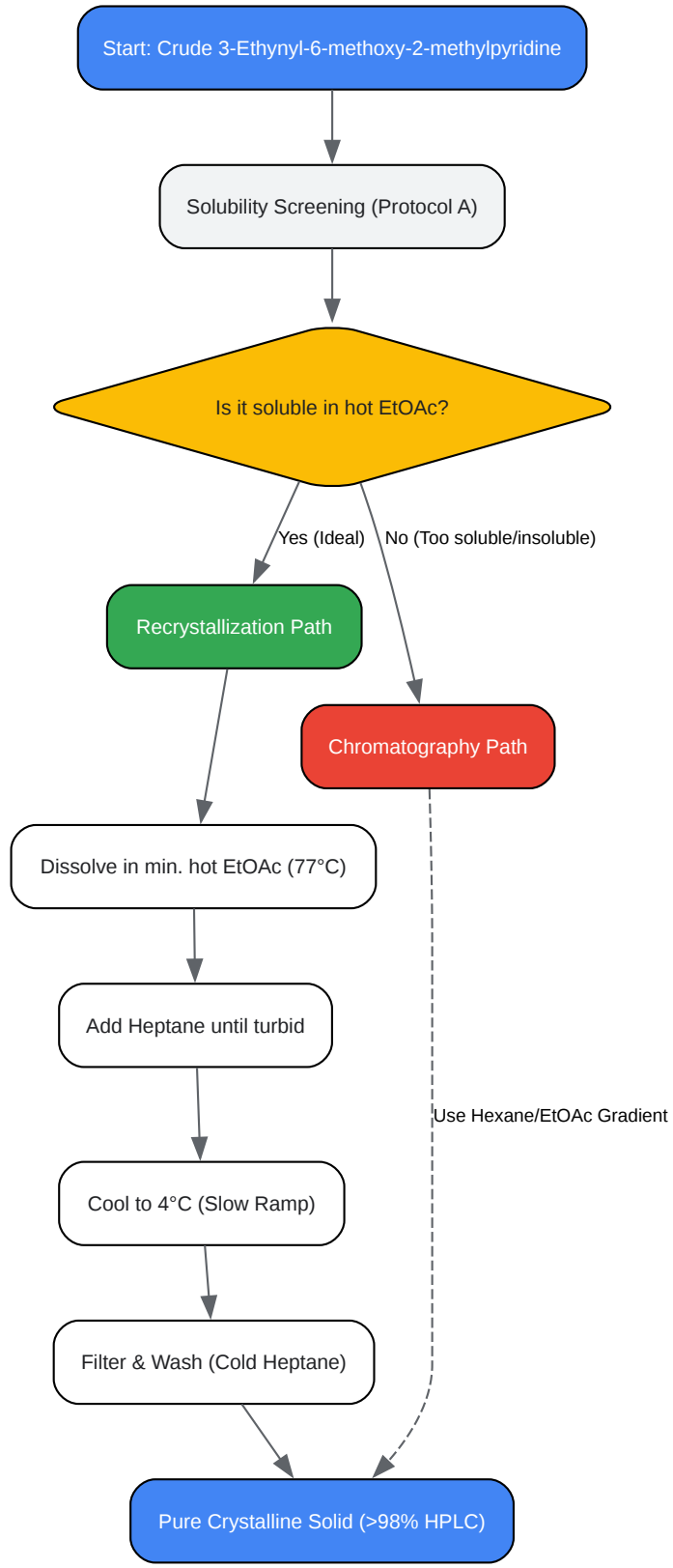

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Caption: Decision matrix for purification. The EtOAc/Heptane system utilizes the temperature-dependent solubility of the pyridine derivative.

Critical Synthesis Context

Understanding the upstream and downstream chemistry ensures the solubility data is applied correctly.

- Upstream (Synthesis): This compound is typically synthesized via a Sonogashira coupling of 3-bromo-6-methoxy-2-methylpyridine with trimethylsilylacetylene (TMSA), followed by desilylation [1].
    - Implication: The crude material often contains copper salts and amine hydrobromides. These are water-soluble, so an initial EtOAc/Water extraction is essential before recrystallization.
- Downstream (Application): It is coupled with aryl halides to form the core scaffold of mGluR5 antagonists (e.g., MPEP/MTEP analogs) [2].
    - Implication: The alkyne proton is acidic (pKa ~25). Avoid strong bases (e.g., NaH) in protic solvents to prevent side reactions.

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